

A Comprehensive Technical Guide to the Safe Handling of Biotin-PEG3-NHS Ester

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Compound of Interest

Compound Name: Biotin-PEG3-NHS ester

Cat. No.: B606135

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For researchers, scientists, and professionals in drug development, the effective and safe use of reagents is paramount. This guide provides an in-depth overview of the safety and handling precautions for **Biotin-PEG3-NHS ester**, a common biotinylation reagent.

Chemical and Physical Properties

Biotin-PEG3-NHS ester is a white to off-white solid, which may appear waxy or as a semi-solid.[1][2][3][4] It is a biotinylation reagent that contains an N-hydroxysuccinimide (NHS) ester functional group, which reacts with primary amines.[1][3][5][6] This reagent is soluble in organic solvents like dimethyl sulfoxide (DMSO) and dimethylformamide (DMF), as well as in water.[1][7]

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C23H36N4O9S[1][4][5][8]
Molecular Weight	544.6 g/mol [1][5]
Appearance	White to off-white solid, may be waxy or semi-solid[1][2][3][4]
Solubility	Soluble in DMSO, DMF, and water[1][7][9]
Purity	≥95%[2][3][4]

Hazard Identification and Safety Precautions

According to safety data sheets, **Biotin-PEG3-NHS ester** is classified as a substance that causes skin irritation and serious eye irritation.[8]

Table 2: Hazard Identification

Hazard	Classification	Precautionary Statement
Skin Irritation	Category 2	H315: Causes skin irritation[8]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[8]

To mitigate these risks, it is crucial to adhere to the following safety precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, disposable gloves, and tight-sealing safety goggles.[10][11] In cases of insufficient ventilation, use a tested and approved respirator.[11]
- **Handling:** Avoid contact with skin and eyes, and prevent the formation of dust and aerosols. [8] Use the reagent in a well-ventilated area.[8] Wash hands thoroughly after handling.[8]
- **Environmental Precautions:** While no special environmental precautions are generally required, it is good practice to prevent spillage and leakage.[11][12]

First Aid Measures

In case of exposure, follow these first aid measures:

Table 3: First Aid Procedures

Exposure Route	First Aid Measure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, separating the eyelids with fingers to ensure adequate flushing.[8][12][13] Remove contact lenses if present and easy to do.[11] Seek prompt medical attention.[8]
Skin Contact	Wash the affected area with plenty of soap and water.[8] Remove contaminated clothing and wash it before reuse.[8] If irritation develops or persists, seek medical advice.[13]
Ingestion	If swallowed, wash out the mouth with water if the person is conscious.[12] Do not give anything by mouth to an unconscious person. [12] Seek medical advice if symptoms arise.[12]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical advice if necessary.[12]

Storage and Stability

Proper storage is critical to maintain the reactivity of **Biotin-PEG3-NHS ester**. The NHS ester moiety is susceptible to hydrolysis.

Table 4: Storage and Stability Recommendations

Condition	Recommendation
Storage Temperature	Store at -20°C for long-term storage.[2][3][4][5][7][8][10][13][14][15] Some suppliers recommend storage at or below 4°C.[1]
Protection from Moisture	Store in a tightly sealed container with a desiccant.[1][13] The reagent is moisture-sensitive.[6]
Inert Atmosphere	For long-term storage, keeping the container under an inert atmosphere of nitrogen or argon is recommended.[10][13]
Solid Form Stability	The solid form is stable for at least 2 years from the date of receipt when stored as directed.[1] One source suggests a stability of 3 years at -20°C in powder form.[10]
Solution Stability	Anhydrous stock solutions in solvents like DMSO or DMF can be stored for several days at -20°C.[1][9] Aqueous stock solutions should be prepared immediately before use as the NHS ester hydrolyzes rapidly in aqueous environments.[1][9][16] Do not prepare stock solutions for storage.[6]

Experimental Protocols and Handling Procedures

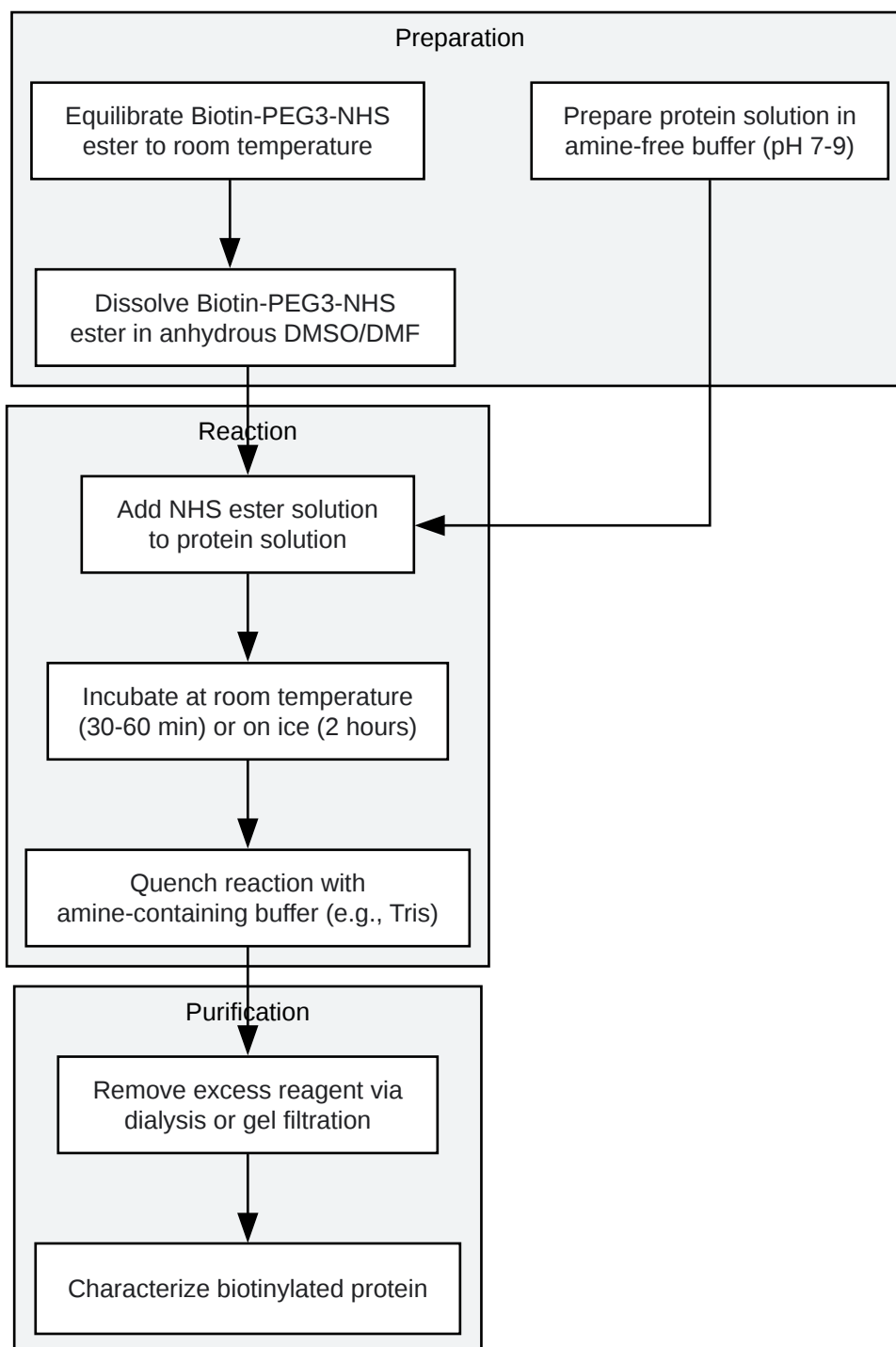
The following section details a general protocol for protein biotinylation using **Biotin-PEG3-NHS ester**, emphasizing safe handling practices.

Reagent Preparation

- **Equilibration:** Before opening, allow the vial of **Biotin-PEG3-NHS ester** to equilibrate to room temperature to prevent moisture condensation.[6][16]
- **Dissolution:** Dissolve the required amount of the reagent in an anhydrous water-miscible organic solvent such as DMSO or DMF immediately before use.[6][9][17]

Biotinylation Reaction Workflow

The following diagram illustrates a typical workflow for a biotinylation experiment.



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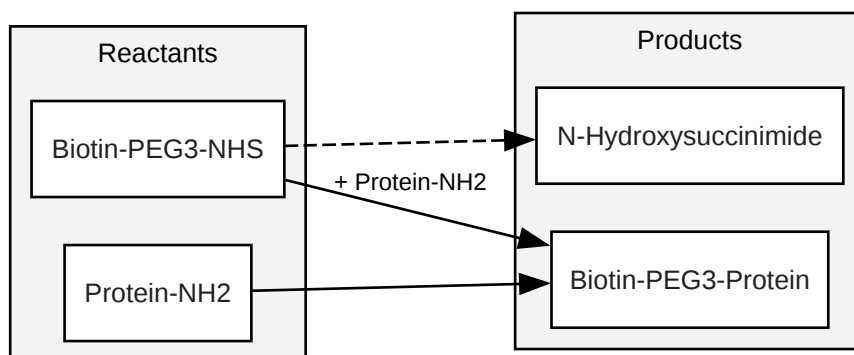
Caption: Workflow for protein biotinylation using **Biotin-PEG3-NHS ester**.

Detailed Experimental Protocol

- **Prepare Protein Sample:** Dissolve the protein to be labeled in an amine-free buffer with a pH between 7 and 9, such as phosphate-buffered saline (PBS).^{[5][6]} Avoid buffers containing primary amines like Tris or glycine, as they will compete with the target protein for reaction with the NHS ester.^[6]
- **Calculate Reagent Amount:** Determine the desired molar excess of the biotinylation reagent. A 20-fold molar excess is a common starting point.^[6]
- **Reaction:**
 - Add the calculated volume of the dissolved **Biotin-PEG3-NHS ester** to the protein solution. The volume of the organic solvent should not exceed 10% of the total reaction volume.^[6]
 - Incubate the reaction mixture at room temperature for 30-60 minutes or on ice for 2 hours.^[6]
- **Quenching:** Stop the reaction by adding a quenching buffer that contains primary amines, such as Tris-buffered saline (TBS) or glycine.^[6]
- **Purification:** Remove excess, non-reacted biotinylation reagent and byproducts using a suitable method such as dialysis, gel filtration (desalting columns), or chromatography.^[9]

Reaction Mechanism

The NHS ester of Biotin-PEG3-NHS reacts with primary amino groups (-NH₂) present on proteins, such as the side chain of lysine residues and the N-terminus of polypeptides, to form a stable amide bond.^{[1][5][6]} This reaction is most efficient at a pH range of 7-9.^[5]



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Caption: Reaction of **Biotin-PEG3-NHS ester** with a primary amine on a protein.

Disposal Considerations

Dispose of waste material in accordance with all applicable local, regional, and national regulations.[11][12] Empty containers may retain product residues and should be handled with the same precautions as the product itself.[11]

By adhering to these safety and handling guidelines, researchers can confidently and safely utilize **Biotin-PEG3-NHS ester** in their experimental workflows.

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References

- 1. bpsbioscience.com [bpsbioscience.com]
- 2. chemimpex.com [chemimpex.com]
- 3. SLT provides NHS-PEG3-Biotin [sunlightstech.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Biotin-PEG3-NHS ester, 1253286-56-4 | BroadPharm [broadpharm.com]

- 6. broadpharm.com [broadpharm.com]
- 7. PC Biotin-PEG3-NHS carbonate ester, 2353409-93-3 | BroadPharm [broadpharm.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. lumiprobe.com [lumiprobe.com]
- 10. static.abclonal.com [static.abclonal.com]
- 11. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 12. docs.aatbio.com [docs.aatbio.com]
- 13. jenkemusa.com [jenkemusa.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. purepeg.com [purepeg.com]
- 16. info.gbiosciences.com [info.gbiosciences.com]
- 17. glenresearch.com [glenresearch.com]
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